

Physical properties of N-Methylbenzylamine (boiling point, density)

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Compound of Interest

Compound Name: N-Methylbenzylamine

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An In-depth Technical Guide to the Physical Properties of N-Methylbenzylamine

This technical guide provides a comprehensive overview of the key physical properties of **N-Methylbenzylamine**, specifically its boiling point and density. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development. This guide offers a compilation of reported values, detailed experimental protocols for the determination of these properties, and a visual representation of a general experimental workflow.

Physical Properties of N-Methylbenzylamine

N-Methylbenzylamine is a chemical compound with the formula $C_6H_5CH_2NHCH_3$. It is a secondary amine that finds application in various chemical syntheses. Accurate knowledge of its physical properties is crucial for its handling, application, and process optimization.

Quantitative Data Summary

The boiling point and density of **N-Methylbenzylamine** have been reported in various sources. The table below summarizes these values for easy comparison. It is important to note that slight variations in reported values can be attributed to differences in experimental conditions and purity of the sample.

Physical Property	Value	Reference Temperature
Boiling Point	180.5 °C	
	181 °C[1]	
	184-189 °C[2][3][4][5]	
Density	0.939 g/mL[3][4][5]	25 °C
	0.9400 g/mL[2]	Not Specified
	0.944 g/mL[1]	Not Specified

Experimental Protocols

The determination of the boiling point and density of a liquid compound like **N-Methylbenzylamine** can be achieved through several established laboratory methods. The following sections detail the general procedures for these measurements.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For amines, the boiling point is influenced by factors such as molecular weight and the extent of hydrogen bonding.[6][7]

Method 1: Distillation Method

This method is suitable when a larger quantity of the substance is available and purification is also desired.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - Assemble a simple distillation apparatus.
 - Place a measured volume of **N-Methylbenzylamine** into the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.

- Position the thermometer correctly, with the top of the bulb level with the side arm of the distillation flask leading to the condenser.
- Begin heating the flask gently.
- Record the temperature at which the liquid is actively boiling and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
- It is also important to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Method 2: Thiele Tube Method

This micro-method is ideal when only a small amount of the sample is available.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube, heating source (Bunsen burner or oil bath).
- Procedure:
 - Fill the Thiele tube with a high-boiling point liquid, such as mineral oil.
 - Place a small amount of **N-Methylbenzylamine** into the small test tube.
 - Invert a capillary tube (sealed at one end) and place it into the test tube containing the sample.
 - Attach the test tube to the thermometer and place the assembly into the Thiele tube.
 - Heat the side arm of the Thiele tube gently.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Stop heating and observe the sample as it cools.
 - The temperature at which the liquid just begins to enter the capillary tube is the boiling point.

Density Determination

Density is an intrinsic property of a substance, defined as its mass per unit volume.

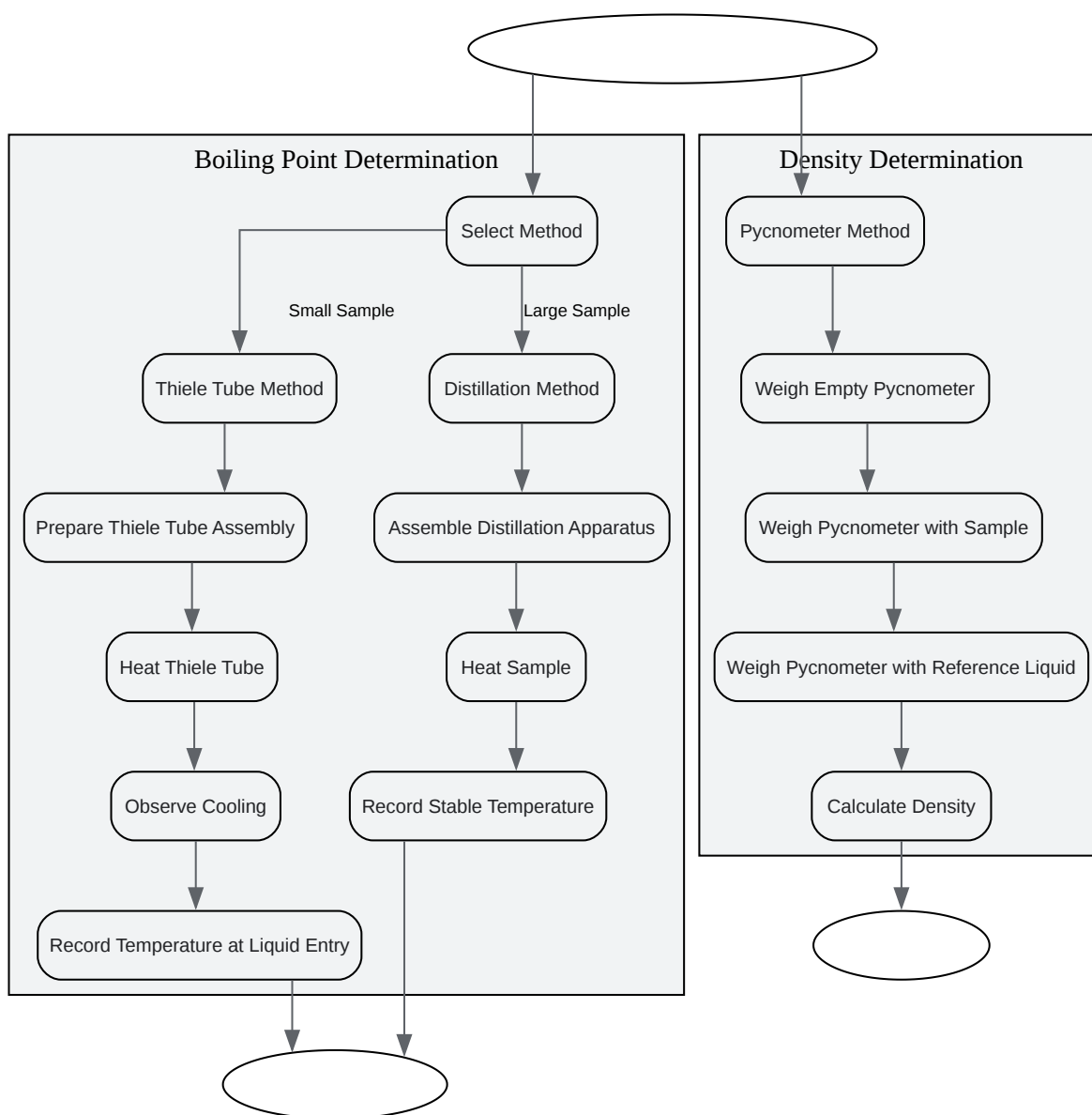
Method: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

- Apparatus: Pycnometer, analytical balance.
- Procedure:
 - Carefully clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
 - Fill the pycnometer with **N-Methylbenzylamine**, ensuring no air bubbles are trapped. Place the stopper and wipe away any excess liquid.
 - Weigh the filled pycnometer (m_2).
 - Empty and clean the pycnometer, then fill it with a reference liquid of known density, typically distilled water, at a specific temperature.
 - Weigh the pycnometer filled with the reference liquid (m_3).
 - The density of **N-Methylbenzylamine** can then be calculated using the formula: Density = $[(m_2 - m_1) / (m_3 - m_1)] \times \text{Density of reference liquid}$.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the physical properties of a liquid sample like **N-Methylbenzylamine**.



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- To cite this document: BenchChem. [Physical properties of N-Methylbenzylamine (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140818#physical-properties-of-n-methylbenzylamine-boiling-point-density]

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